

MR837 solubility in DMSO and ethanol

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Compound of Interest

Compound Name: MR837

Cat. No.: B6590847

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This guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility of **MR837** in DMSO and ethanol, including troubleshooting advice and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **MR837** in DMSO and ethanol?

A1: The reported solubility of **MR837** varies between suppliers. It is highly soluble in DMSO, with some sources indicating up to 100 mg/mL.^{[1][2][3]} Its solubility in ethanol is reported to be at least 10 mg/mL.^[4] For a detailed comparison, please refer to the data summary table below.

Q2: I am having trouble dissolving **MR837**, even in DMSO. What could be the issue?

A2: Several factors can affect solubility:

- **Solvent Quality:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can significantly decrease the solubility of hydrophobic compounds. It is strongly recommended to use newly opened or anhydrous DMSO for preparing stock solutions.^{[2][3]}
- **Dissolution Method:** Complete dissolution may require physical assistance. Gentle heating and/or sonication are often necessary to achieve the maximum solubility, particularly for higher concentrations.^{[1][2][3]}

- **Compound Purity:** Ensure the compound is of high purity as impurities can affect solubility.

Q3: My **MR837** solution precipitated after being stored in the freezer. What should I do?

A3: Precipitation upon cooling is common for concentrated stock solutions. Before use, allow the vial to equilibrate to room temperature and then warm it gently (e.g., in a 37°C water bath) and vortex or sonicate until the solution is clear again. To prevent this, consider storing the compound in smaller aliquots to minimize repeated freeze-thaw cycles.^[3]

Q4: What is the recommended method for preparing a high-concentration stock solution of **MR837**?

A4: To prepare a high-concentration stock solution (e.g., 100 mg/mL in DMSO), it is crucial to use fresh, anhydrous DMSO and assist the dissolution process with sonication.^{[1][2][3]} Please follow the detailed protocol provided in the "Experimental Protocols" section for step-by-step instructions.

Data Presentation: MR837 Solubility

The following table summarizes the reported solubility of **MR837** in common laboratory solvents.

Solvent	Reported Solubility	Molar Concentration (at max solubility)	Source / Notes
DMSO	100 mg/mL	354.16 mM	^{[1][2][3]} Requires sonication. Use of fresh, non-hygroscopic DMSO is recommended. ^{[2][3]}
DMSO	≥10 mg/mL	≥35.42 mM	^[4]
Ethanol	≥10 mg/mL	≥35.42 mM	^[4]
Methanol	125 mg/mL	442.70 mM	^{[2][3]} Requires sonication.

Molecular Weight of **MR837**: 282.36 g/mol [1]

Experimental Protocols

Protocol 1: Preparation of a Concentrated **MR837** Stock Solution in DMSO

This protocol details the steps for preparing a stock solution at a concentration of 100 mg/mL.

- **Preparation:** Allow the vial containing the solid **MR837** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent moisture condensation.
- **Solvent Addition:** Use a new, sealed bottle of anhydrous, high-purity DMSO. Based on the mass of **MR837**, calculate the required volume of DMSO. For example, for 5 mg of **MR837**, add 50 µL of DMSO to achieve a 100 mg/mL concentration.
- **Initial Mixing:** Add the DMSO to the vial. Cap the vial tightly and vortex vigorously for 30-60 seconds. The solution may appear as a suspension or slurry.
- **Sonication:** Place the vial in an ultrasonic water bath. Sonicate the solution for 10-15 minutes. Check for visual clarity. If undissolved particles remain, continue sonication in 5-minute intervals.
- **Final Check:** Once the solution is completely clear, it is ready for use or aliquoting.
- **Storage:** For long-term storage, dispense the stock solution into single-use aliquots in low-retention tubes. Store at -20°C for up to one month or -80°C for up to six months.[3]

Protocol 2: General Procedure for Solubility Determination

This protocol provides a general method to experimentally determine the solubility of **MR837** in a new solvent system.

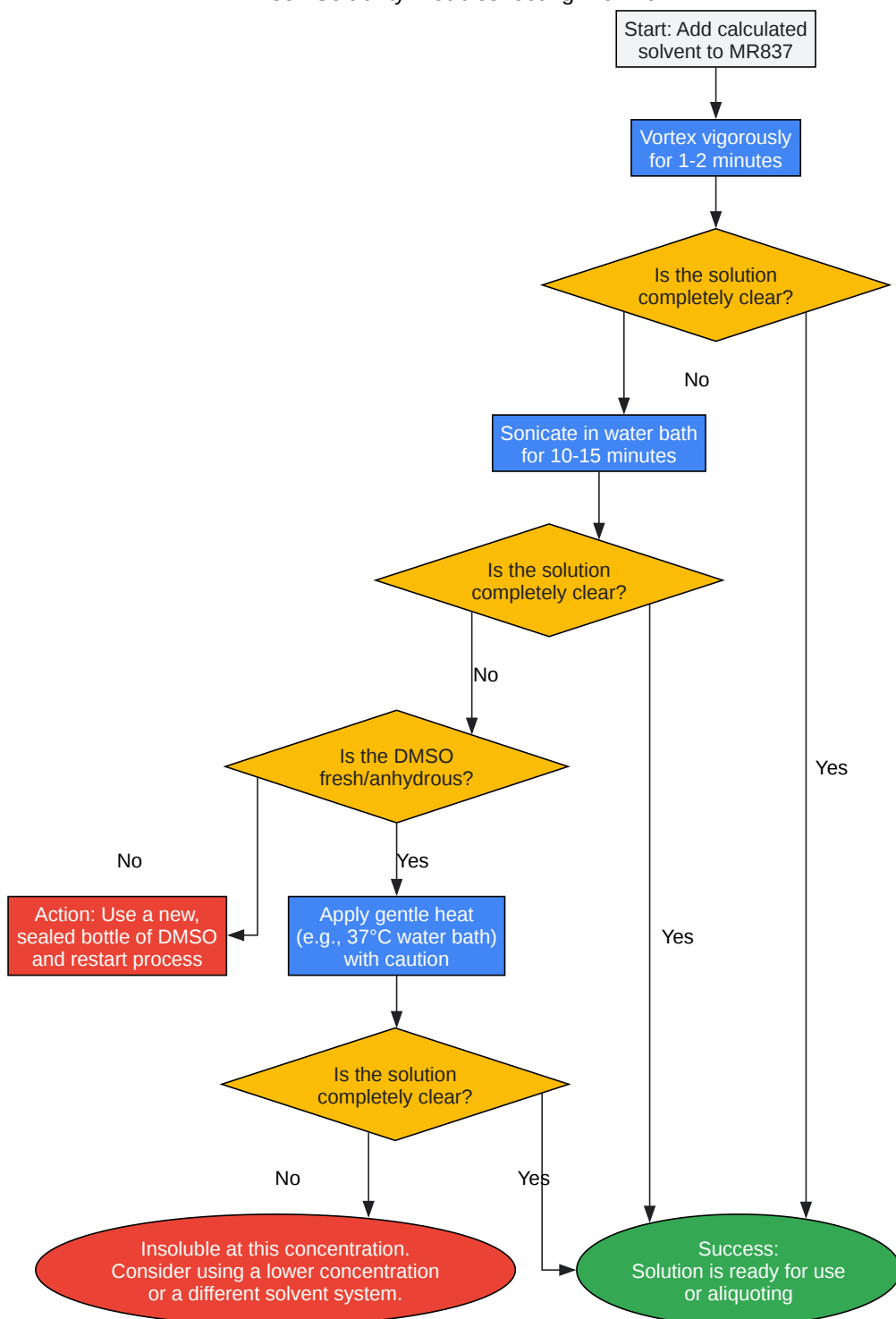
- **Preparation:** Weigh out a small, precise amount of **MR837** (e.g., 1 mg) into a clear glass vial.
- **Incremental Solvent Addition:** Add a small, known volume of the test solvent (e.g., 10 µL) to the vial.

- **Mixing and Observation:** Vortex the vial for 1-2 minutes. If the solid has not fully dissolved, sonicate for 5-10 minutes. Observe the solution against a light and dark background to check for any undissolved particles.
- **Titration:** If the solid is not fully dissolved, continue adding known volumes of the solvent incrementally (e.g., 10 μ L at a time), repeating step 3 after each addition.
- **Endpoint Determination:** The point at which the solution becomes completely clear is the saturation point.
- **Calculation:** Calculate the solubility by dividing the initial mass of the **MR837** by the total volume of solvent added. (e.g., 1 mg / 50 μ L = 20 mg/mL).

Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting common solubility issues encountered with **MR837**.

MR837 Solubility Troubleshooting Workflow

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Caption: A flowchart for troubleshooting **MR837** dissolution issues.

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